

Application Notes and Protocols for FP-21399 in Cell Culture Experiments

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Compound of Interest

Compound Name: FP-21399

Cat. No.: B12772473

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FP-21399 is a bis(disulfonaphthalene) derivative that functions as a human immunodeficiency virus (HIV) entry inhibitor.^{[1][2]} Its mechanism of action involves blocking the entry of HIV into host cells, a critical step in the viral lifecycle.^[1] This document provides detailed application notes and protocols for the use of **FP-21399** in cell culture-based research, targeting researchers, scientists, and drug development professionals.

Mechanism of Action

FP-21399 is a fusion inhibitor that specifically targets the HIV-1 envelope glycoprotein gp120.^[3] By binding to gp120, **FP-21399** prevents the conformational changes required for the virus to engage with the host cell's primary receptor, CD4, and co-receptors, CXCR4 or CCR5.^[3] This inhibition of binding effectively blocks the fusion of the viral and cellular membranes, thereby preventing viral entry and subsequent replication.^{[1][2]} Preclinical studies have shown that **FP-21399** interferes with the V3 loop of the viral envelope.^[3]

Data Presentation: In Vitro Antiviral Activity of FP-21399

The antiviral activity of **FP-21399** has been evaluated against various strains of HIV-1 in different cell lines. The 90% inhibitory concentration (IC90) values, which represent the

concentration of the drug required to inhibit 90% of viral replication, have been determined.

HIV-1 Strain	Cell Line	IC90 (µg/mL)
Various Strains	Not Specified	0.46 - 5.5

Note: The available literature from the provided search results does not specify the exact HIV-1 strains and cell lines used to determine this range of IC90 values.

Experimental Protocols

Protocol 1: HIV-1 Entry Inhibition Assay Using FP-21399

This protocol is designed to assess the inhibitory effect of **FP-21399** on HIV-1 entry into target cells.

Materials:

- Target cells (e.g., TZM-bl, CEM-GFP, or peripheral blood mononuclear cells - PBMCs)
- HIV-1 virus stock (e.g., laboratory-adapted strains like NL4-3 or clinical isolates)
- **FP-21399** stock solution (dissolved in an appropriate solvent, e.g., DMSO)
- Complete cell culture medium
- 96-well cell culture plates
- p24 antigen ELISA kit or luciferase assay reagent (depending on the readout)
- CO2 incubator (37°C, 5% CO2)

Procedure:

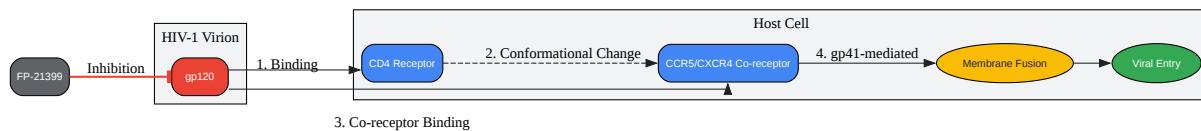
- Cell Plating:
 - Seed the target cells into a 96-well plate at a predetermined density (e.g., 1×10^4 cells/well for TZM-bl cells).

- Incubate the plate for 24 hours to allow cells to adhere and reach the desired confluence.
- Compound Preparation:
 - Prepare serial dilutions of **FP-21399** in complete cell culture medium to achieve a range of final concentrations to be tested.
- Infection:
 - Pre-incubate the HIV-1 virus stock with the different concentrations of **FP-21399** for 1 hour at 37°C.
 - Remove the culture medium from the plated cells and add the virus-compound mixture to the respective wells.
 - Include control wells with virus only (no compound) and cells only (no virus or compound).
 - Incubate the plate for 2-4 hours at 37°C to allow for viral entry.
- Wash and Culture:
 - After the incubation period, remove the virus-containing medium and wash the cells gently with phosphate-buffered saline (PBS) to remove unbound virus and compound.
 - Add fresh complete cell culture medium to each well.
 - Incubate the plate for 48-72 hours at 37°C.
- Quantification of Viral Replication:
 - For TZM-bl cells: Measure the luciferase activity of the cell lysates according to the manufacturer's instructions.
 - For other cell lines: Collect the culture supernatant and quantify the amount of p24 antigen using an ELISA kit.
 - For CEM-GFP cells: Analyze the percentage of GFP-positive cells using flow cytometry.
- Data Analysis:

- Calculate the percentage of inhibition for each concentration of **FP-21399** compared to the virus-only control.
- Determine the IC50 or IC90 value by plotting the percentage of inhibition against the log of the compound concentration and fitting the data to a dose-response curve.

Visualizations

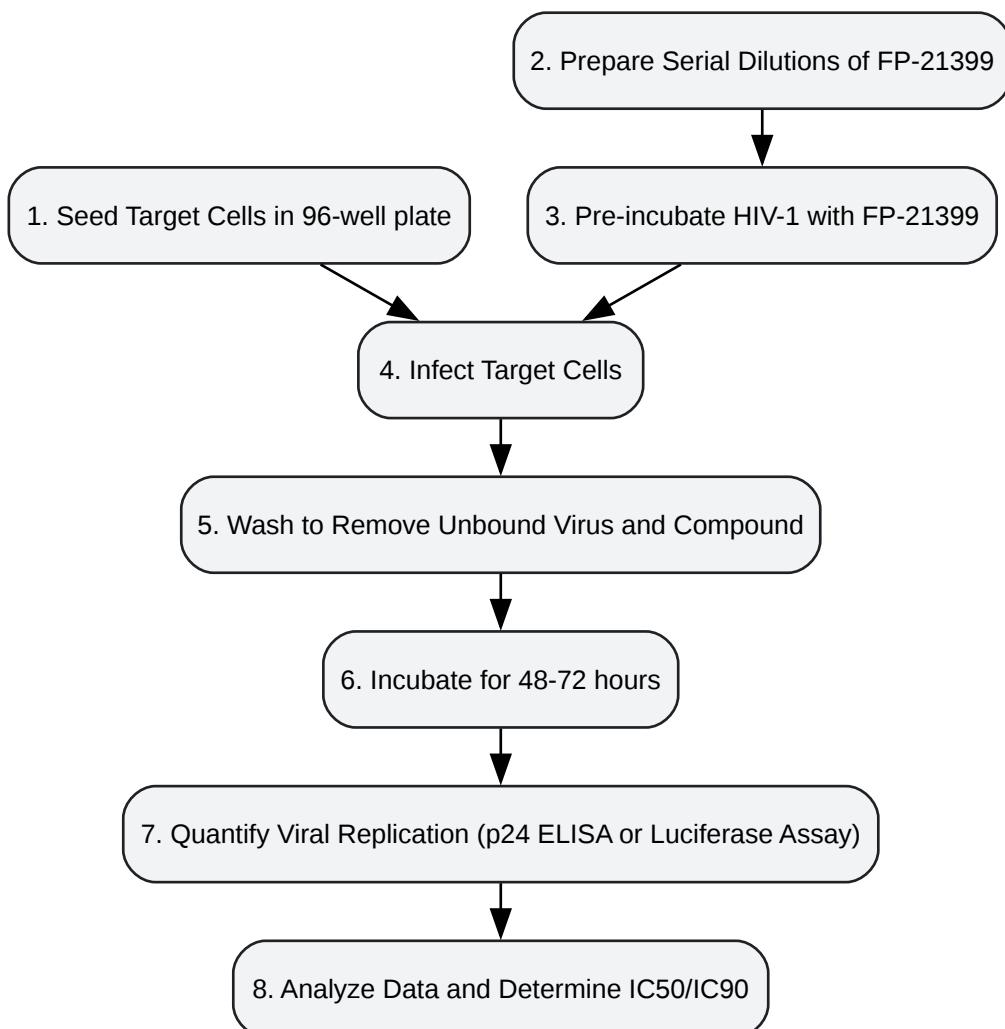
Signaling Pathway of HIV-1 Entry and Inhibition by FP-21399



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Caption: HIV-1 entry pathway and the inhibitory action of **FP-21399**.

Experimental Workflow for HIV-1 Entry Inhibition Assay



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References

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